

Basic chemical and physical properties of Fendiline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fendiline Hydrochloride

Cat. No.: B1672497

[Get Quote](#)

Fendiline Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fendiline Hydrochloride is a synthetic compound initially developed as a coronary vasodilator for the treatment of angina pectoris.[1] Its mechanism of action as an L-type calcium channel blocker contributes to its effects on cardiovascular smooth muscle.[1][2] More recently, Fendiline has garnered significant interest in the field of oncology due to its selective inhibitory effects on K-Ras plasma membrane localization, a key driver in many aggressive cancers.[3][4][5] This technical guide provides an in-depth overview of the fundamental chemical and physical properties of **Fendiline Hydrochloride**, its mechanism of action, and the experimental methodologies used to characterize it. All quantitative data is presented in structured tables for clarity and comparative analysis.

Chemical and Physical Properties

Fendiline Hydrochloride is the hydrochloride salt of Fendiline.[3] Its chemical and physical characteristics are crucial for its formulation, delivery, and biological activity.

Table 1: Chemical Identification of Fendiline Hydrochloride

Property	Value	Reference
IUPAC Name	N-(3,3-diphenylpropyl)- α -methylbenzylamine hydrochloride	[6]
CAS Number	13636-18-5	[6]
Molecular Formula	C ₂₃ H ₂₅ N·HCl	[6]
Synonyms	Sensit, Fendiline HCl	[7]

Table 2: Physicochemical Properties of Fendiline Hydrochloride

Property	Value	Reference
Molecular Weight	351.91 g/mol	[6][8]
Appearance	Crystalline solid	[9]
Melting Point	Not explicitly stated in searched literature, but would be determined by standard pharmacopeial methods.	
pKa	9.78 (Strongest Basic)	[10]
Purity	≥98% (by HPLC)	[6][8]

Table 3: Solubility Profile of Fendiline Hydrochloride

Solvent	Solubility	Reference
DMSO	≥ 30 mg/mL	[11]
70 mg/mL (198.91 mM)	[12]	
35.19 mg/mL (100 mM)	[6]	
Ethanol	15 mg/mL	[9][11]
7.04 mg/mL (20 mM)	[6]	
DMF	20 mg/mL	
PBS (pH 7.2)	0.1 mg/mL	[9][11]
Water	>52.8 µg/mL (at pH 7.4)	[7]

Mechanism of Action and Signaling Pathways

Fendiline Hydrochloride exhibits a dual mechanism of action, functioning as both an L-type calcium channel blocker and a K-Ras inhibitor.

L-type Calcium Channel Blockade

As a diphenylalkylamine derivative, Fendiline acts as a non-selective L-type calcium channel blocker.[1][2][4] By inhibiting the influx of extracellular calcium ions into smooth muscle cells, it induces vasodilation, which is the basis for its antianginal effects.[1] The IC₅₀ for L-type calcium channel inhibition has been reported to be 17 µM.[4]

K-Ras Inhibition

A significant and more recently discovered action of Fendiline is its ability to selectively inhibit the plasma membrane localization of K-Ras, with an IC₅₀ of 9.64 µM.[4][13] This effect is specific to K-Ras and does not impact H-Ras or N-Ras.[3][4] By preventing K-Ras from associating with the plasma membrane, Fendiline effectively blocks its downstream signaling cascades, which are critical for cell proliferation, survival, and differentiation.[3][5] This disruption of K-Ras signaling has been shown to inhibit the proliferation of various cancer cell lines harboring oncogenic K-Ras mutations.[3][4][5]

Affected Signaling Pathways

Fendiline's inhibitory action on K-Ras leads to the downregulation of several key signaling pathways, including:

- **MAPK/ERK Pathway:** Fendiline has been shown to inhibit signaling downstream of oncogenic K-Ras, leading to reduced phosphorylation of MEK and ERK.[\[2\]](#)
- **PI3K/Akt Pathway:** The inhibition of K-Ras localization also impacts the PI3K/Akt signaling cascade, a crucial pathway for cell survival and growth.
- **β -catenin Signaling:** Fendiline treatment has been associated with reduced expression of β -catenin target genes, suggesting an interference with this signaling pathway, which is often dysregulated in cancer.[\[12\]](#)

Experimental Protocols

The following sections outline the general methodologies for determining the key physicochemical properties of **Fendiline Hydrochloride**.

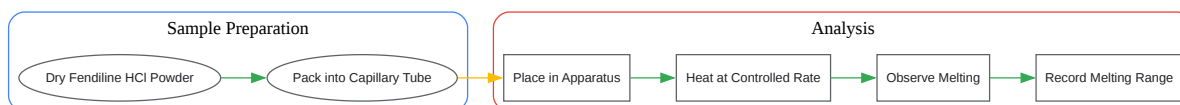
Melting Point Determination (General Protocol)

The melting point of a crystalline solid like **Fendiline Hydrochloride** is a key indicator of its purity. A standard method for its determination is the capillary melting point technique, as outlined in the United States Pharmacopeia (USP) general chapter <741>.[\[14\]](#)[\[15\]](#)

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **Fendiline Hydrochloride** is packed into a capillary tube to a height of 2.5-3.5 mm.[\[7\]](#)
- **Apparatus:** A calibrated melting point apparatus is used, consisting of a heated block or oil bath, a thermometer, and a means to observe the sample.
- **Heating:** The capillary tube is placed in the apparatus. The temperature is raised at a controlled rate, typically 1°C per minute, especially near the expected melting point.[\[7\]](#)

- Observation: The temperature at which the substance first begins to melt (onset) and the temperature at which it is completely molten (clear point) are recorded as the melting range. [7]



[Click to download full resolution via product page](#)

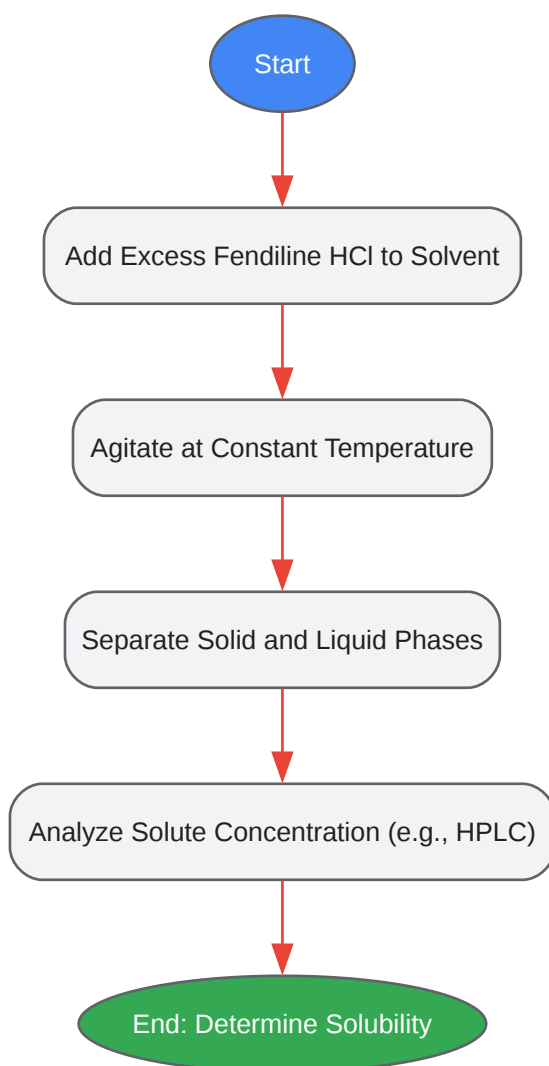
Workflow for Melting Point Determination.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a pharmaceutical compound, as described in USP general chapter <1236>. [6][11]

Methodology:

- Preparation: An excess amount of **Fendiline Hydrochloride** is added to a known volume of the desired solvent (e.g., water, buffer, DMSO) in a sealed flask.
- Equilibration: The flask is agitated (e.g., using an orbital shaker) at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration.
- Quantification: The concentration of **Fendiline Hydrochloride** in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).



[Click to download full resolution via product page](#)

Workflow for Shake-Flask Solubility Determination.

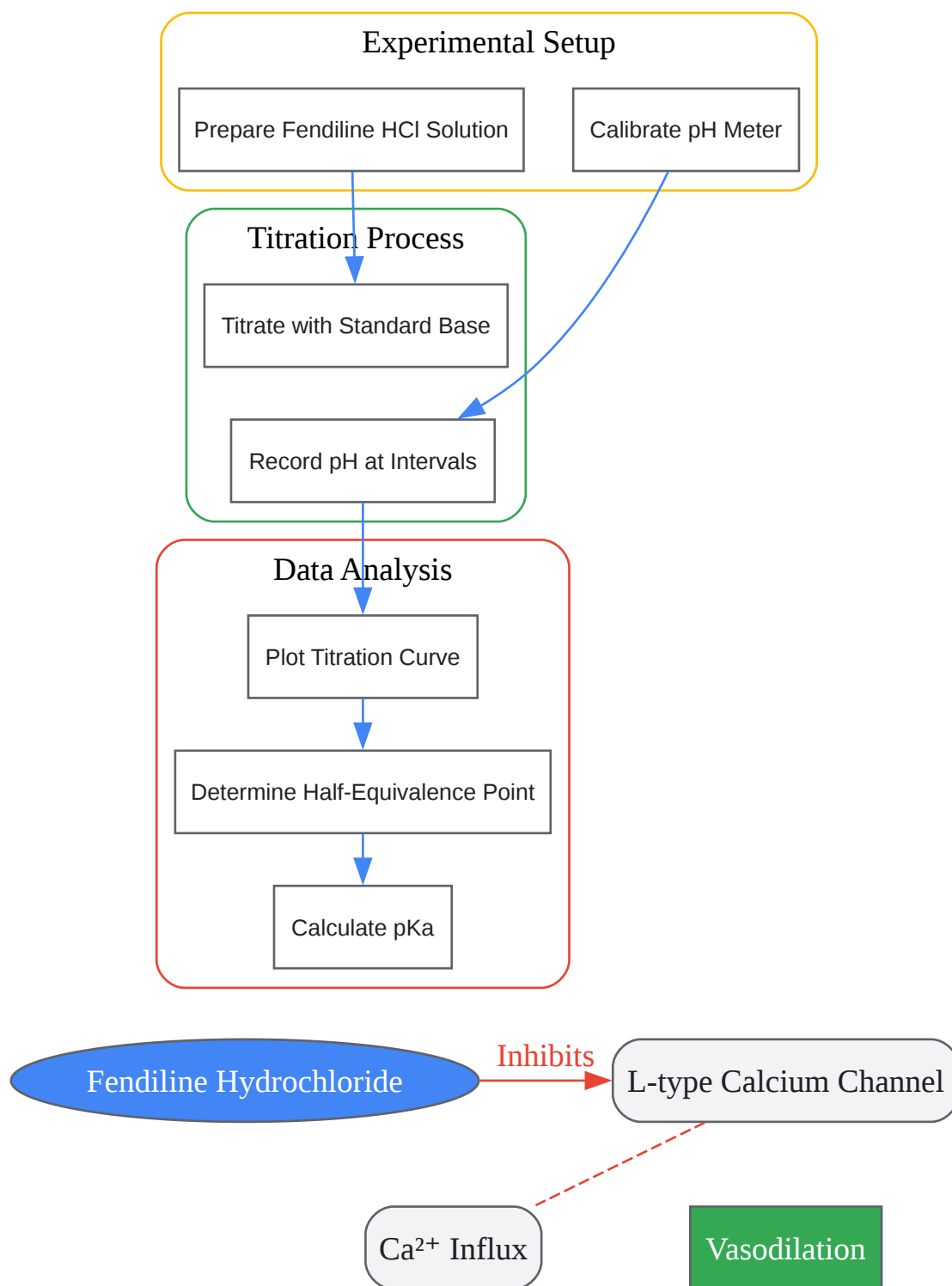
pKa Determination (Potentiometric Titration)

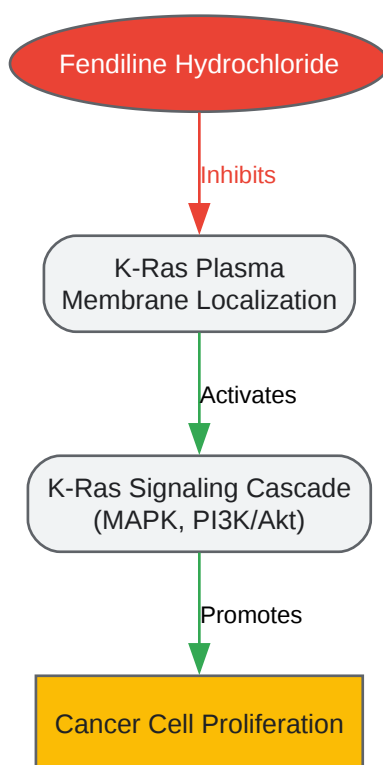
Potentiometric titration is a common and accurate method for determining the pKa of an ionizable compound.^{[16][17][18]}

Methodology:

- **Solution Preparation:** A solution of **Fendiline Hydrochloride** of known concentration is prepared in water or a suitable co-solvent. The ionic strength is typically kept constant with an inert salt (e.g., KCl).^[19]

- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
[\[19\]](#)
- pH Measurement: The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.[\[19\]](#)
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Fendiline Inhibits K-Ras Plasma Membrane Localization and Blocks K-Ras Signal Transmission - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Fendiline inhibits K-Ras plasma membrane localization and blocks K-Ras signal transmission - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Solubility Measurements | USP-NF [uspnf.com]

- 7. thinksrs.com [thinksrs.com]
- 8. WHO Protocol to conduct equilibrium solubility experiments for the purpose of Biopharmaceutics Classification System-based classification of active pharmaceutical ingredients for biowaiver - ECA Academy [gmp-compliance.org]
- 9. uspbpep.com [uspbpep.com]
- 10. pharmatutor.org [pharmatutor.org]
- 11. biorelevant.com [biorelevant.com]
- 12. Fendiline inhibits proliferation and invasion of pancreatic cancer cells by interfering with ADAM10 activation and β -catenin signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 13. axonmedchem.com [axonmedchem.com]
- 14. uspbpep.com [uspbpep.com]
- 15. scribd.com [scribd.com]
- 16. m.youtube.com [m.youtube.com]
- 17. researchgate.net [researchgate.net]
- 18. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- To cite this document: BenchChem. [Basic chemical and physical properties of Fendiline Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672497#basic-chemical-and-physical-properties-of-fendiline-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com